

Comparative structural analysis of RuvA proteins from different bacterial species.

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A Comparative Structural Analysis of RuvA Proteins Across Bacterial Species

For Researchers, Scientists, and Drug Development Professionals

Introduction

The **RuvA protein** is a critical component of the bacterial DNA repair and recombination machinery. As part of the RuvABC complex, it plays a pivotal role in the recognition and processing of Holliday junctions, four-way DNA intermediates that arise during homologous recombination. Understanding the structural nuances of RuvA across different bacterial species can provide valuable insights into its mechanism of action and may inform the development of novel antimicrobial agents that target this essential pathway. This guide presents a comparative structural analysis of **RuvA proteins** from several key bacterial species, highlighting conserved features and notable differences.

I. Comparative Structural and Physicochemical Properties

The following table summarizes key quantitative data for **RuvA proteins** from *Escherichia coli*, *Mycobacterium tuberculosis*, *Thermus thermophilus*, and *Pseudomonas aeruginosa*. These species represent a range of bacterial phyla and lifestyles, from a common gut bacterium to a major human pathogen and a thermophile.

Property	<i>Escherichia coli</i> K12	<i>Mycobacterium tuberculosis</i> H37Rv	<i>Thermus thermophilus</i> HB8	<i>Pseudomonas aeruginosa</i> PAO1
Amino Acid Count	203	196	191	201
Molecular Weight (kDa)	22.2	21.0	20.4	22.0
Quaternary Structure	Tetramer, Octamer	Tetramer, Octamer	Tetramer, Octamer	Tetramer, Octamer
PDB ID (Representative)	1C7Y	2H5X	Not available in searches	Not available in searches
Crystallographic Data				
Space Group	C2	P42212	Not available in searches	Not available in searches
Unit Cell (a, b, c in Å)	148, 148, 106	137.6, 137.6, 89.0	Not available in searches	Not available in searches
Resolution (Å)	6.0	2.7	Not available in searches	Not available in searches

II. Structural Domains and Key Motifs

The RuvA monomer from all examined species folds into a three-domain architecture, a feature that is highly conserved.^[1] These domains are crucial for its function in recognizing and

binding to Holliday junctions and interacting with the RuvB helicase.

- Domain I (N-terminal domain): This domain is involved in tetramerization and contains a crucial "acidic pin" (typically composed of glutamic acid and aspartic acid residues) that is thought to play a role in separating the DNA strands at the junction.[2][3]
- Domain II (Central domain): This domain contains two copies of a helix-hairpin-helix (HhH) motif.[4] These motifs are responsible for non-sequence-specific DNA binding by interacting with the phosphate backbone of the DNA arms of the Holliday junction.
- Domain III (C-terminal domain): This domain is implicated in the interaction with the RuvB protein, forming the RuvAB complex that drives branch migration.[5]

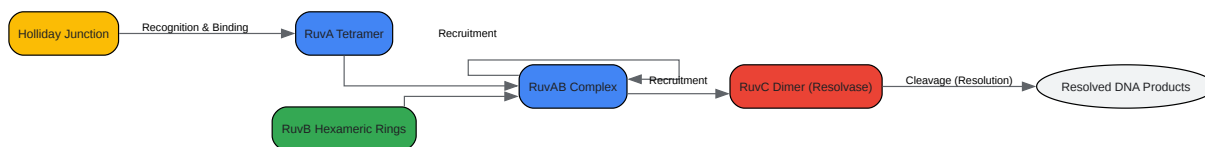
While the overall three-domain structure is conserved, there is variability in the amino acid sequences between species. For instance, the **RuvA protein** from *P. aeruginosa* shares 55% amino acid identity with its *E. coli* counterpart.[3] Despite this sequence divergence, the critical structural motifs, such as the HhH motifs and the acidic pin, are generally well-conserved, underscoring their functional importance.

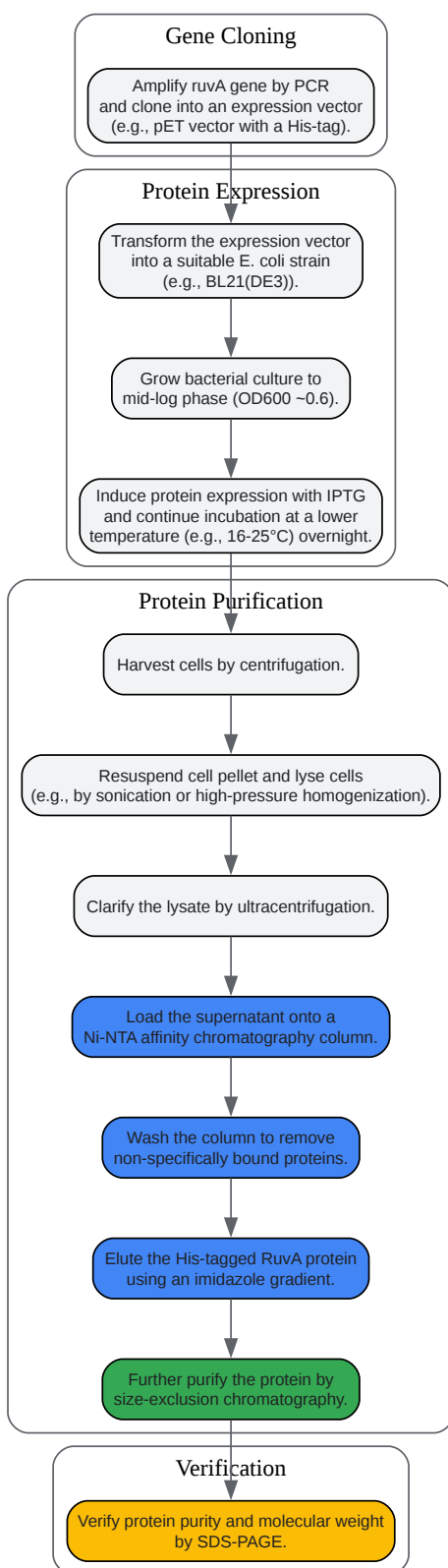
III. Quaternary Structure: A Tale of Tetramers and Octamers

A fascinating aspect of RuvA structure is its ability to form both tetrameric and octameric complexes. The RuvA tetramer presents a concave surface with four grooves that can accommodate the four arms of a Holliday junction.[6] However, structural studies have also revealed that two RuvA tetramers can sandwich a Holliday junction, forming an octameric complex.[7] This octameric state has been observed for RuvA from *Mycobacterium leprae* and is also indicated for *M. tuberculosis* RuvA.[1][5] In contrast, early crystal structures of *E. coli* RuvA complexed with a Holliday junction showed a single tetramer.[7] This difference in oligomeric state may have functional implications for the assembly and activity of the RuvAB complex in different bacterial species.

IV. The RuvABC Pathway: A Coordinated Process of Holliday Junction Resolution

The **RuvA protein** functions as part of the larger RuvABC system to resolve Holliday junctions. The process is a highly coordinated signaling and enzymatic cascade.





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